

Experimental protocol for using "Bis(4-tetrahydropyranyl)amine"

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Compound of Interest

Compound Name: *Bis(4-tetrahydropyranyl)amine*

CAS No.: 1080028-76-7

Cat. No.: B1517354

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Application & Protocol Guide: Bis(4-tetrahydropyranyl)amine

A Note to the Researcher: Upon extensive review of chemical databases and peer-reviewed literature, the compound "**Bis(4-tetrahydropyranyl)amine**" is not found to be a commercially available or commonly cited chemical entity. Its structure, a secondary amine with two tetrahydropyran rings attached at the 4-position, is sterically hindered and electronically distinct from more common non-nucleophilic bases or amine protecting groups.

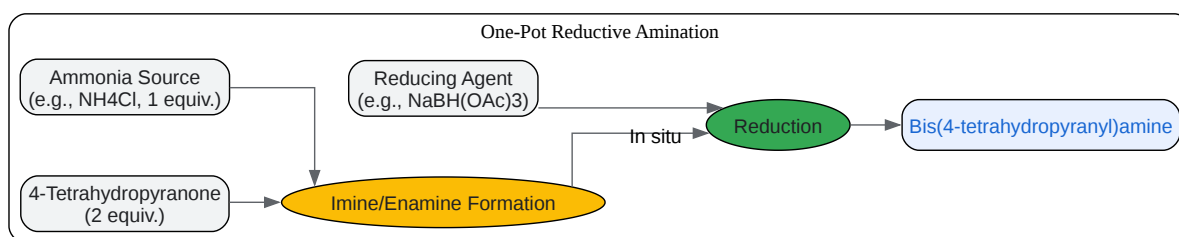
This guide, therefore, takes a theoretical and predictive approach grounded in established principles of organic chemistry. It outlines a potential synthetic route to this novel compound and proposes experimental protocols for its application as a sterically hindered base, drawing parallels with well-characterized analogues like dicyclohexylamine and 2,2,6,6-tetramethylpiperidine. All protocols are intended as a starting point for investigation and require rigorous optimization and validation in a laboratory setting.

Part 1: Synthesis and Characterization

The synthesis of **Bis(4-tetrahydropyranyl)amine** is proposed via a reductive amination pathway, a robust and widely used method for C-N bond formation.

Proposed Synthetic Pathway: Reductive Amination

The core strategy involves the reaction of 4-tetrahydropyranone with ammonia to form an intermediate enamine/imine, which is then reduced in situ to the target secondary amine. The reaction is driven to the desired product by using a stoichiometric excess of the ketone relative to the ammonia source.



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Caption: Proposed one-pot synthesis of **Bis(4-tetrahydropyranyl)amine**.

Detailed Experimental Protocol (Proposed)

Objective: To synthesize **Bis(4-tetrahydropyranyl)amine**.

Materials:

- 4-Tetrahydropyranone (2.0 equiv.)
- Ammonium Acetate (1.0 equiv.)
- Sodium triacetoxyborohydride (NaBH(OAc)₃) (1.5 equiv.)
- 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF) (anhydrous)

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, argon/nitrogen inlet

Procedure:

- To a dry round-bottom flask under an inert atmosphere (argon or nitrogen), add 4-tetrahydropyranone (2.0 equiv.) and ammonium acetate (1.0 equiv.).
- Dissolve the reactants in anhydrous DCE (or THF) to a concentration of approximately 0.5 M with respect to the ammonium acetate.
- Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine/enamine.
- Carefully add sodium triacetoxyborohydride (1.5 equiv.) portion-wise to the stirring mixture.
Note: The reaction may be mildly exothermic.
- Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction progress by TLC or LC-MS, looking for the disappearance of the ketone starting material.
- Upon completion, quench the reaction by the slow addition of saturated aqueous NaHCO_3 solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate) three times.
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the pure **Bis(4-tetrahydropyranyl)amine**.

Rationale for Protocol Design

- Choice of Amine Source: Ammonium acetate is used as it provides both ammonia and a mild acid catalyst (acetic acid) in situ, which is known to promote imine formation.[1]
- Choice of Reducing Agent: Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) is a mild and selective reducing agent that is particularly effective for reductive aminations.[2] It is less reactive towards the ketone starting material than the intermediate iminium ion, minimizing side reactions.[2]
- Stoichiometry: A 2:1 ratio of ketone to ammonia source is used to drive the reaction towards the formation of the secondary amine and minimize the formation of the primary amine (4-aminotetrahydropyran).

Characterization (Predicted)

The successful synthesis of the target compound would be confirmed using standard analytical techniques.

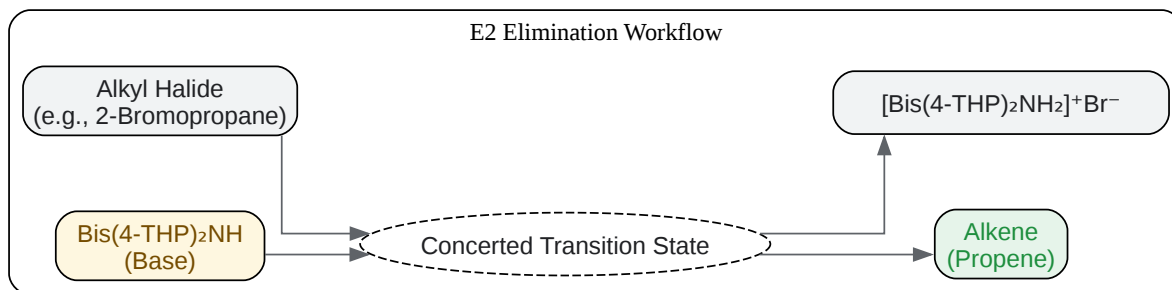
Technique	Expected Observations
^1H NMR	A broad singlet for the N-H proton (likely in the 1-2 ppm range), which would disappear upon D_2O exchange.[3][4][5] Multiplets corresponding to the protons on the two tetrahydropyran rings. The protons on the carbon adjacent to the nitrogen (C4) would be expected to be deshielded.
^{13}C NMR	A signal for the C4 carbon atom bonded to nitrogen, shifted downfield relative to the other ring carbons due to the electron-withdrawing effect of the nitrogen atom.[5]
IR Spectroscopy	A single, weak to medium N-H stretching absorption band in the range of 3300-3400 cm^{-1} . [3][4] The absence of a strong C=O stretch from the starting ketone would indicate reaction completion.
Mass Spectrometry	The molecular ion peak (M^+) would have an odd-numbered mass, consistent with the nitrogen rule for a compound containing a single nitrogen atom.[3]

Part 2: Application as a Sterically Hindered Base

The bulky tetrahydropyranyl groups are predicted to render the nitrogen lone pair sterically inaccessible, making **Bis(4-tetrahydropyranyl)amine** a poor nucleophile but a potentially effective proton scavenger. This profile is ideal for use as a non-nucleophilic base in reactions sensitive to nucleophilic attack, such as elimination reactions or as an acid scavenger in acylation and silylation reactions.

Proposed Application: E2 Elimination Reactions

Hypothesis: **Bis(4-tetrahydropyranyl)amine** can act as a base to promote the E2 elimination of alkyl halides to form alkenes, with minimal competing $\text{S}_{\text{N}}2$ substitution.



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Caption: Proposed E2 elimination reaction using **Bis(4-tetrahydropyranyl)amine**.

Protocol: Base-Mediated Elimination of 2-Bromopropane

Objective: To evaluate the efficacy of **Bis(4-tetrahydropyranyl)amine** as a base for the dehydrohalogenation of 2-bromopropane.

Materials:

- 2-Bromopropane (1.0 equiv.)
- **Bis(4-tetrahydropyranyl)amine** (1.2 equiv.)
- Dimethyl sulfoxide (DMSO), anhydrous
- Reaction vessel equipped with a condenser and gas outlet (to a bubbler or trap)
- Gas Chromatography-Mass Spectrometry (GC-MS) for analysis

Procedure:

- In a reaction vessel, dissolve **Bis(4-tetrahydropyranyl)amine** (1.2 equiv.) in anhydrous DMSO.
- Add 2-bromopropane (1.0 equiv.) to the solution.

- Heat the reaction mixture to 80-100 °C and monitor the evolution of propene gas.
- Alternatively, the reaction can be run in a sealed pressure vessel, and the headspace can be sampled periodically for GC-MS analysis to quantify the formation of propene versus any S_N2 side products (e.g., N-isopropyl-**bis(4-tetrahydropyranyl)amine**).
- A parallel control experiment using a known hindered base like DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) should be run for comparison.

Expected Outcome and Data Interpretation

The primary outcome would be the formation of propene. The success of the experiment would be determined by:

- High Yield of Alkene: A high conversion of 2-bromopropane to propene.
- High Selectivity (E2 vs. S_N2): Minimal to no formation of the S_N2 substitution product.

The results would be compared against the control reaction to assess the relative base strength and steric hindrance of the novel amine.

Base	Predicted Alkene Yield (%)	Predicted S _N 2 Product (%)	Rationale
Bis(4-THP) ₂ NH	Moderate to High	Very Low	High steric hindrance should strongly disfavor the S _N 2 pathway.
DBU	High	Very Low	Known strong, non-nucleophilic base for E2 reactions.
Diisopropylamine	Low to Moderate	Moderate	Less sterically hindered, allowing for more competing S _N 2 reaction.

Part 3: Safety and Handling

As **Bis(4-tetrahydropyranyl)amine** is a novel compound, its toxicological properties are unknown. It should be handled with the standard precautions for new chemical entities.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated fume hood to avoid inhalation of any potential vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from oxidizing agents.
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

References

- Bhattacharyya, S. (2000). Reductive amination of N-protected α -amino aldehydes. *Journal of the Indian Chemical Society*, 77(7), 343-345.
- Fiveable. (n.d.). Spectroscopy of Amines. Organic Chemistry Class Notes. Retrieved from [\[Link\]](#)
- Sugiishi, T., & Sodeoka, M. (2008). Synthesis of sterically hindered enamides via a Ti-mediated condensation of amides with aldehydes and ketones.
- OpenStax. (2023). 24.10 Spectroscopy of Amines. In *Organic Chemistry*. Retrieved from [\[Link\]](#)
- NC State University Libraries. (n.d.). 24.10 Spectroscopy of Amines – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1. Retrieved from [\[Link\]](#)
- Gau, H. M., et al. (2007). Chiral NMR discrimination of amines: analysis of secondary, tertiary, and prochiral amines using (18-crown-6)-2,3,11,12-tetracarboxylic acid. *Chirality*, 19(6), 463-9.
- Yagafarov, N. Z., et al. (2015). The synthesis of sterically hindered amines by a direct reductive amination of ketones.
- University of Calgary. (n.d.). Spectroscopy Tutorial: Amines. Retrieved from [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). Amine synthesis by amide reduction. Retrieved from [\[Link\]](#)
- Kopka, I. E., Fataftah, Z. A., & Rathke, M. W. (1987). Preparation of a series of highly hindered secondary amines, including bis(triethylcarbinyl)amine. The Journal of Organic Chemistry, 52(4), 628-630.
- Wikipedia. (n.d.). Reductive amination. Retrieved from [\[Link\]](#)
- Ramachandran, P. V., & Gagare, P. D. (2017). TiF₄-mediated, one-pot, reductive amination of carboxylic acids with borane–ammonia.
- Designer-Drug.com. (n.d.). Reductive Amination of Ketones to Primary Amines with Ammonium Chloride/Titanium(IV)Isopropoxide/Sodium Borohydride. Retrieved from [\[Link\]](#)
- Ashenhurst, J. (2017). Reductive Amination, and How It Works. Master Organic Chemistry. Retrieved from [\[Link\]](#)
- The Organic Chemistry Tutor. (2020, April 22). Amine Preparation 4 - Reductive Amination [Video]. YouTube. Retrieved from [\[Link\]](#)

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Sources

- [1. Reductive Amination of Ketones to Primary Amines with Ammonium Chloride/Titanium\(IV\)Isopropoxide/Sodium Borohydride \[designer-drug.com\]](#)
- [2. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [3. fiveable.me \[fiveable.me\]](#)
- [4. 24.10 Spectroscopy of Amines – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- [5. 24.10 Spectroscopy of Amines - Organic Chemistry | OpenStax \[openstax.org\]](#)
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